

Application Note: Purification of 2,3-Dimethyl-1,4-dinitrobenzene by Recrystallization

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Compound of Interest

Compound Name: 2,3-Dimethyl-1,4-dinitrobenzene

Cat. No.: B1342626

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Recrystallization is a fundamental technique for the purification of solid organic compounds. The principle relies on the differential solubility of a compound and its impurities in a suitable solvent at different temperatures. An ideal recrystallization solvent will dissolve the target compound sparingly at room temperature but readily at an elevated temperature. As the hot, saturated solution cools, the solubility of the target compound decreases, leading to the formation of pure crystals. Impurities, being present in smaller amounts or having different solubility characteristics, remain in the solution. This application note provides a detailed protocol for the purification of **2,3-Dimethyl-1,4-dinitrobenzene** using ethanol as the recrystallization solvent.

Compound Data and Properties

A summary of the key physical and chemical properties of **2,3-Dimethyl-1,4-dinitrobenzene** is presented below. Understanding these properties is crucial for the successful execution of the purification protocol.

Property	Value	Reference
Molecular Formula	C ₈ H ₈ N ₂ O ₄	[1]
Molecular Weight	196.16 g/mol	[1]
Appearance	Yellow crystalline solid	[2]
Melting Point	Data for the closely related isomer 1,4-dimethyl-2,3-dinitrobenzene is 90 °C.	[3]
Solubility	Dinitrobenzene compounds are generally soluble in organic solvents like ethanol, acetone, and chloroform, and sparingly soluble in water.[4][5]	
Primary Solvent	Ethanol is a commonly used and effective solvent for the recrystallization of dinitrobenzene compounds.[4][6][7]	

Safety Precautions

Dinitrobenzene compounds are highly toxic and must be handled with extreme care. Always work in a certified chemical fume hood and wear appropriate Personal Protective Equipment (PPE).

- Hazards: Fatal if swallowed, in contact with skin, or if inhaled.[8][9] May cause damage to organs through prolonged or repeated exposure.[8] Very toxic to aquatic life with long-lasting effects.[8][10]
- Required PPE:
 - Nitrile gloves (double-gloving is recommended)
 - Chemical splash goggles and a face shield

- Flame-resistant lab coat
- Appropriate respiratory protection if dust is generated.
- Handling: Avoid generating dust. Do not get in eyes, on skin, or on clothing.[\[11\]](#) Wash hands thoroughly after handling.
- Disposal: Dispose of all chemical waste in accordance with local, regional, and national regulations.

Experimental Protocol

This protocol details the step-by-step procedure for the recrystallization of crude **2,3-Dimethyl-1,4-dinitrobenzene**.

Materials and Equipment:

- Crude **2,3-Dimethyl-1,4-dinitrobenzene**
- Ethanol (95% or absolute)
- Deionized water
- Erlenmeyer flasks (two sizes)
- Hot plate with stirring capability
- Magnetic stir bar
- Glass funnel (short-stemmed)
- Fluted filter paper
- Buchner funnel and flask
- Vacuum source
- Watch glass

- Spatula
- Ice bath

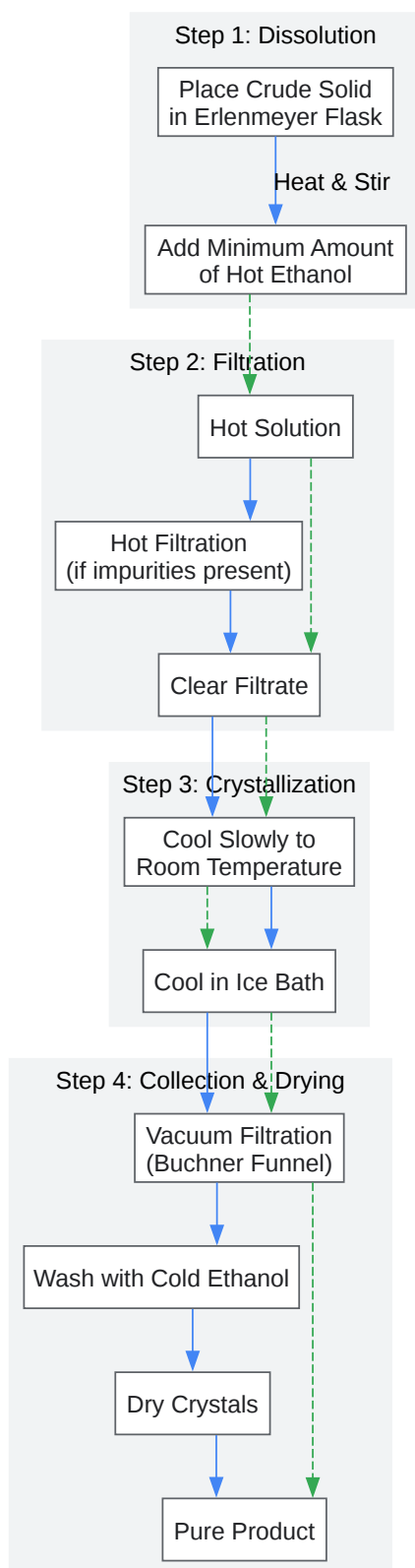
Procedure:

- Dissolution:
 - Place the crude **2,3-Dimethyl-1,4-dinitrobenzene** solid into an appropriately sized Erlenmeyer flask with a magnetic stir bar.
 - Add a small volume of ethanol to just cover the solid.
 - Gently heat the mixture on a hot plate with stirring. Since ethanol is flammable, a water bath is the recommended heating method to avoid direct heat from the hot plate.[\[4\]](#)
 - Continue to add small portions of hot ethanol until the solid completely dissolves. The goal is to use the minimum amount of hot solvent to create a saturated solution.[\[4\]](#)[\[6\]](#)
- Hot Filtration (if necessary):
 - If any insoluble impurities are visible in the hot solution, perform a hot filtration.
 - Place a short-stemmed glass funnel with fluted filter paper into the neck of a second, pre-warmed Erlenmeyer flask.
 - Quickly pour the hot solution through the filter paper to remove the insoluble impurities. This step should be done rapidly to prevent premature crystallization in the funnel.
- Crystallization:
 - Remove the flask containing the clear, hot filtrate from the heat source and cover it with a watch glass.
 - Allow the solution to cool slowly to room temperature without disturbance. Slow cooling promotes the formation of larger, purer crystals.[\[4\]](#)

- Once the flask has reached room temperature and crystal formation has slowed, place it in an ice bath for 15-20 minutes to maximize the yield of the purified product.^[4]
- Crystal Collection and Washing:
 - Set up a Buchner funnel with a piece of filter paper that fits snugly and wet it with a small amount of cold ethanol.
 - Collect the crystals by vacuum filtration, pouring the cold slurry into the Buchner funnel.
 - Wash the crystals with a small amount of ice-cold ethanol to rinse away any remaining soluble impurities.
 - Continue to draw air through the crystals for several minutes to help them dry.
- Drying:
 - Transfer the purified crystals from the filter paper to a pre-weighed watch glass.
 - Break up any large clumps of crystals to facilitate drying.
 - Allow the crystals to air-dry completely in a fume hood or in a desiccator under vacuum.
- Analysis:
 - Once dry, weigh the purified product to determine the percent yield.
 - Measure the melting point of the purified crystals to assess their purity. A sharp melting point close to the literature value indicates high purity.

Visual Workflow

The following diagram illustrates the key steps in the purification of **2,3-Dimethyl-1,4-dinitrobenzene** by recrystallization.



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Caption: Workflow for the purification of **2,3-Dimethyl-1,4-dinitrobenzene**.

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